

Chemical Identification and Research Context

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

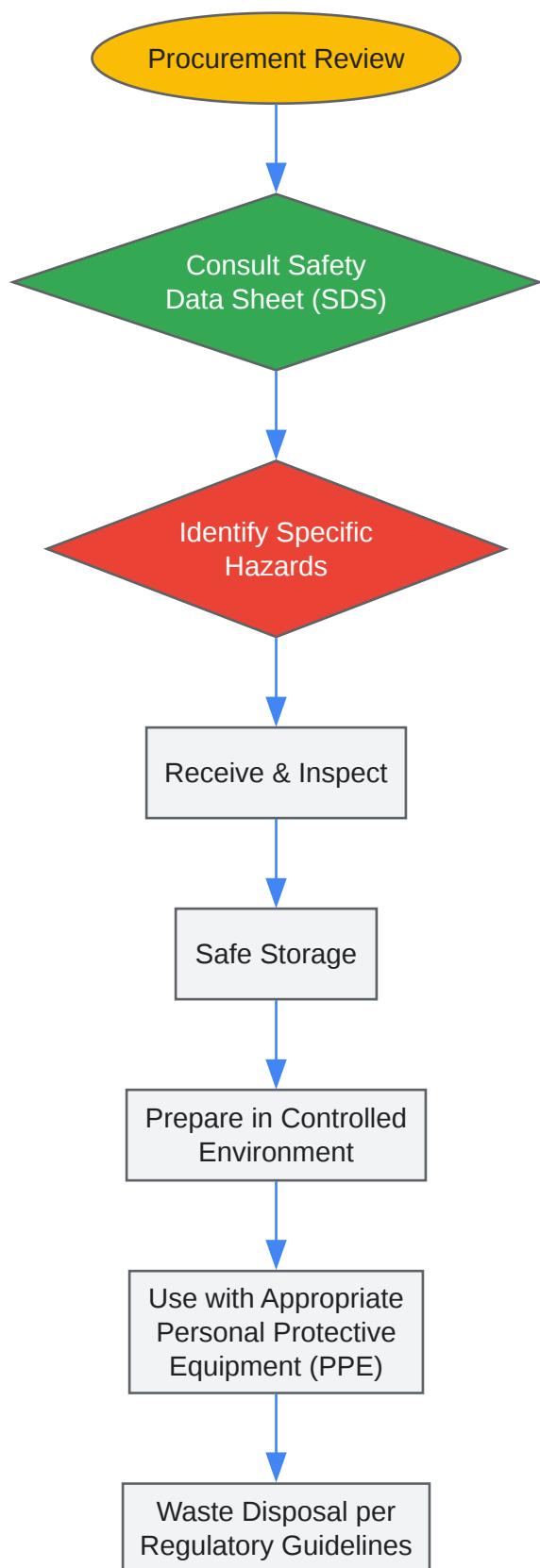
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The table below consolidates key identification data for **Tricyclamol Chloride** from the search results.

Property	Details
CAS Number	3818-88-0 (for the chloride salt) [1], 1508-76-5 (for the hydrochloride salt) [2] [3]
Synonyms	Procyclidine hydrochloride; Kemadrin; Arpicolin [3]
Molecular Formula	C ₂₀ H ₃₂ ClNO (for tricyclamol chloride) [4] [5]
Molecular Weight	337.932 g/mol (for tricyclamol chloride) [1]
IUPAC Name	1-(3-cyclohexyl-3-hydroxy-3-phenylpropyl)-1-methylpyrrolidinium chloride [4]
SMILES	<chem>C[N+]1(CCC(O)(c2ccccc2)C2CCCC2)CCCC1.[Cl-]</chem> [5]
Biological Activity	Muscarinic receptor antagonist; NMDA receptor antagonist [2]
Research Applications	Used in studies related to Parkinson's disease and Soman-induced epilepsy [2]
Handling Note	Classified as a controlled substance in some territories [2]

Experimental Workflow for Research Use

The following diagram outlines a general workflow for handling a substance like **Tricyclamol Chloride** in a research setting, from procurement to disposal. Given the lack of specific data, this serves as a template highlighting critical safety checkpoints.



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References

1. tricyclamol chloride | 3818-88-0 [chemicalbook.com]
2. Tricyclamol hydrochloride; (±)-Procyclidine hydrochloride) [medchemexpress.com]
3. Tricyclamol | Drug Information, Uses, Side Effects, Chemistry [pharmacompass.com]
4. Tricyclamol Chloride | C₂₀H₃₂ClNO | CID 72169 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. CHEBI:135284 - tricyclamol chloride [ebi.ac.uk]

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